

Essential Safety and Disposal Information for AChE-IN-14

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Compound of Interest

Compound Name: AChE-IN-14

Cat. No.: B15143275

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Product Identifier: **AChE-IN-14** (also known as AChE/BChE-IN-14) Supplier: MedChemExpress
Catalog Number: HY-N12027 CAS Number: 2390042-05-2 Chemical Class: Benzyloquinoline alkaloid isolated from the roots of Fissistigma polyanthum.[1][2]

Disclaimer: A specific Safety Data Sheet (SDS) for **AChE-IN-14** (CAS 2390042-05-2) was not publicly available at the time of this writing. The following information is based on general knowledge of handling chemical compounds of this nature in a laboratory setting. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and always seek to obtain the official SDS from the supplier before handling this compound.

Quantitative Data

Due to the absence of a specific Safety Data Sheet, a comprehensive table of all quantitative physical and chemical properties cannot be provided. The available data is summarized below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₃ NO ₃	MedChemExpress Product Information[3]
Molecular Weight	313.39 g/mol	MedChemExpress Product Information[3]

Proper Disposal Procedures

The proper disposal of **AChE-IN-14** must be carried out in accordance with all applicable federal, state, and local regulations. The following is a general procedural guide based on the assumption that **AChE-IN-14** is a potentially hazardous chemical waste.

Step 1: Personal Protective Equipment (PPE)

- Before handling the material for disposal, ensure appropriate PPE is worn, including but not limited to:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

Step 2: Waste Segregation

- Do not mix **AChE-IN-14** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Segregate waste into the following categories:
 - Solid Waste: Unused or expired solid **AChE-IN-14**, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves).
 - Liquid Waste: Solutions containing **AChE-IN-14**. Note the solvent used.
 - Sharps Waste: Contaminated needles, syringes, or other sharp objects.

Step 3: Waste Containment

- Solid Waste:
 - Collect in a clearly labeled, sealable, and chemically compatible container.

- The label should include "Hazardous Waste," the chemical name ("**AChE-IN-14**"), the CAS number (2390042-05-2), and the accumulation start date.
- Liquid Waste:
 - Collect in a leak-proof, shatter-resistant container with a secure screw-top cap.
 - The container must be compatible with the solvent used.
 - Label the container with "Hazardous Waste," the chemical name ("**AChE-IN-14**"), the CAS number (2390042-05-2), the solvent(s), the approximate concentration, and the accumulation start date.
- Sharps Waste:
 - Place in a designated, puncture-resistant sharps container.

Step 4: Storage

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure containers are closed at all times except when adding waste.
- Secondary containment is recommended to prevent spills.

Step 5: Disposal Request

- Once the waste container is full or has reached the storage time limit set by your institution, contact your EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor.
- Do not dispose of **AChE-IN-14** down the drain or in the regular trash.

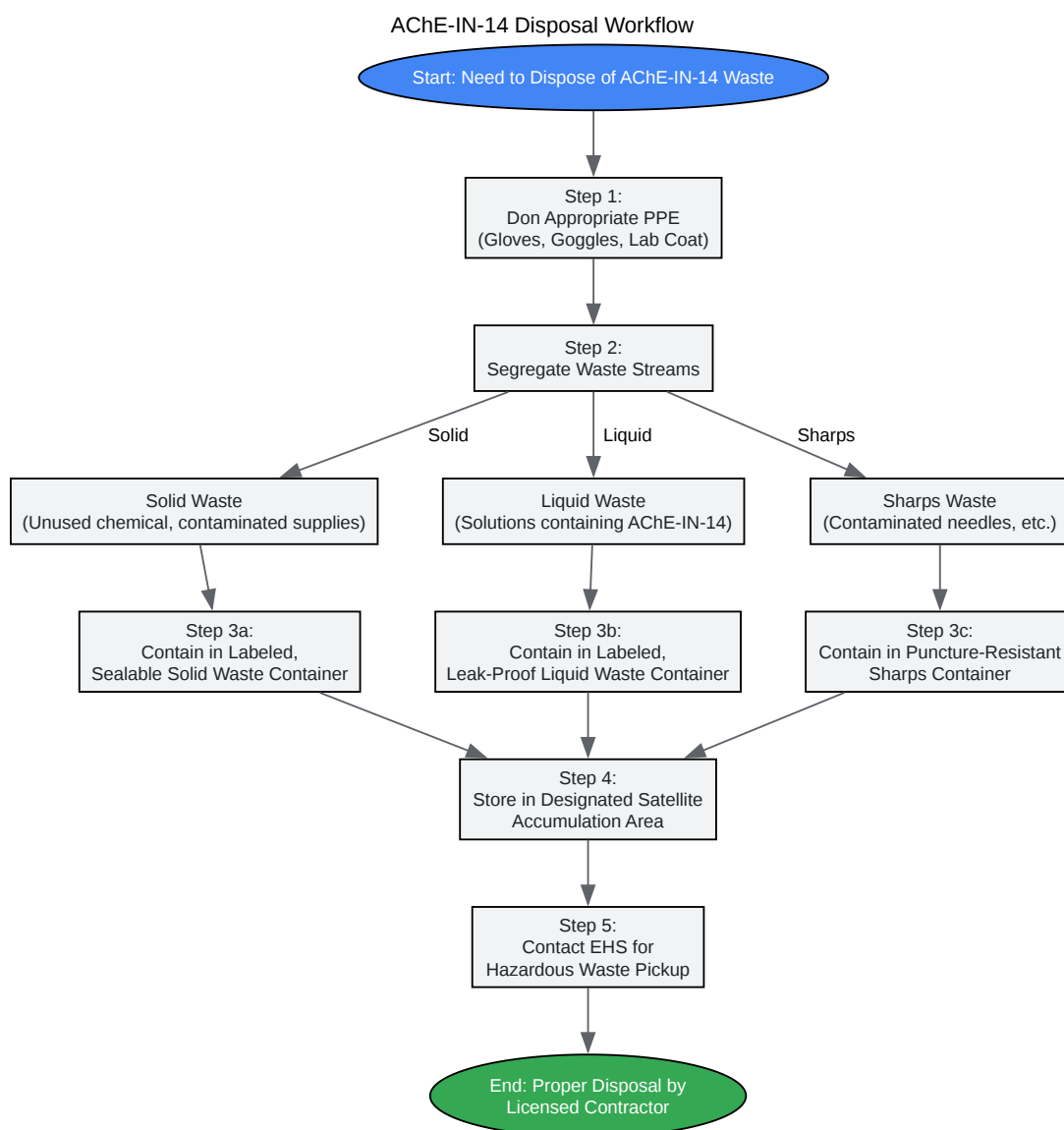
Experimental Protocols

No specific experimental protocols for **AChE-IN-14** were found in the search results. As a cholinesterase inhibitor, it is likely used in in-vitro enzyme inhibition assays and potentially in

cell-based or in-vivo studies related to neurological research, such as for Alzheimer's disease.

[1][2] Researchers should develop a detailed experimental protocol that includes safety and waste disposal considerations before beginning any work with this compound.

Disposal Workflow



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References

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